

Cupric Acetate Monohydrate: A Comprehensive Safety Analysis for Research and Development

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Compound of Interest

Compound Name: *Cupric acetate monohydrate*

Cat. No.: *B043907*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the safety data for **cupric acetate monohydrate** (CAS No. 6046-93-1), a compound utilized in various research and industrial applications, including as a catalyst in organic synthesis, a fungicide, and in the manufacturing of pigments.^{[1][2]} Understanding the hazards and safety protocols associated with this substance is paramount for ensuring a safe laboratory and manufacturing environment. This document summarizes key quantitative safety data, outlines experimental methodologies for toxicity assessment, and provides visual workflows for hazard response.

Quantitative Safety Data

The following tables summarize the key physical, chemical, and toxicological properties of **cupric acetate monohydrate**, compiled from various safety data sheets (SDSs).

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	$\text{Cu}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$	[3]
Molar Mass	199.65 g/mol	[4]
Appearance	Blue-green or dark green crystalline solid/powder	[2][5][6]
Melting Point	115 °C (239 °F)	[5][6][7]
Decomposition Temperature	240 - 273 °C	[3][5][6]
Solubility in Water	72 g/L at 20 °C	[3][8]
Density	1.88 g/cm ³ at 20 °C	[3][6]
pH	5.2 - 5.5 (20 g/L aqueous solution)	[9]
Vapor Density	6.8 (vs air)	

Table 2: Toxicological Data

Endpoint	Value	Species	Method	Source(s)
Acute Oral Toxicity (LD50)	>300 - 2,000 mg/kg	Rat	OECD Guideline 420 (or similar)	[3][7][10]
710 mg/kg	Rat	[9][11]		
Acute Dermal Toxicity (LD50)	>2,000 mg/kg	Rat	OECD Guideline 402	[3][7][10]
Acute Aquatic Toxicity (LC50)	193 µg/L (96 h)	Fish (unspecified)	[3]	
0.39 mg/L (96 h)	Fathead minnow	US-EPA	[7][12]	

Table 3: Occupational Exposure Limits

Jurisdiction	Limit	Source(s)
California (PEL)	1 mg/m ³	[12]
OSHA (Table Z-1)	No specific limit established	[9]

Experimental Protocols for Toxicological Assessment

The toxicological data presented in the SDSs are typically derived from standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of safety data.

Acute Oral Toxicity (OECD Guidelines 420, 423, 425)

The assessment of acute oral toxicity, which determines the LD50 value, is conducted following OECD Test Guidelines 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure).[\[13\]](#) These methods have largely replaced the older OECD Guideline 401.[\[1\]](#)[\[14\]](#)[\[15\]](#)

- Principle: A single dose of the substance is administered to a group of fasted rodents (typically rats) via gavage.[\[1\]](#)
- Methodology: The test generally involves a stepwise procedure where the dose for each subsequent animal is adjusted based on the outcome of the previously dosed animal. The animals are observed for a period of at least 14 days for signs of toxicity and mortality.[\[1\]](#) At the end of the observation period, surviving animals are euthanized and a necropsy is performed.[\[1\]](#)
- Endpoint: The LD50, the statistically estimated dose that would be lethal to 50% of the test animals, is determined.

Acute Dermal Toxicity (OECD Guideline 402)

The potential for a substance to cause toxicity through skin contact is evaluated using OECD Test Guideline 402.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Principle: A single dose of the test substance is applied to a shaved area of the skin of an animal (typically a rat) for a 24-hour period.[\[16\]](#)[\[20\]](#)
- Methodology: The substance is held in contact with the skin using a porous gauze dressing.[\[20\]](#) The animals are observed for signs of toxicity for at least 14 days.[\[16\]](#) Body weight is monitored, and a gross necropsy is performed on all animals at the end of the study.[\[16\]](#) A limit test at a high dose (e.g., 2000 mg/kg) is often performed first to determine if the substance has low dermal toxicity.[\[16\]](#)
- Endpoint: The dermal LD50 is determined, along with observations of any skin reactions or other signs of systemic toxicity.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

The potential for a substance to cause irritation or damage to the eyes is assessed using OECD Test Guideline 405.[\[2\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Principle: A single dose of the test substance is applied to the eye of an experimental animal (historically the rabbit).[\[22\]](#)
- Methodology: A weight-of-evidence analysis, including results from in vitro or ex vivo tests, is considered before any in vivo testing is performed to minimize animal use.[\[2\]](#)[\[23\]](#) If an in vivo test is necessary, it is typically initiated with a single animal.[\[2\]](#) The eye is examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to score the severity of ocular reactions such as corneal opacity, iritis, and conjunctival redness and swelling.[\[24\]](#) The use of analgesics and anesthetics is recommended to minimize animal distress.[\[2\]](#)[\[21\]](#)
- Endpoint: The test determines if the substance is an eye irritant or corrosive, based on the severity and reversibility of the observed effects.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

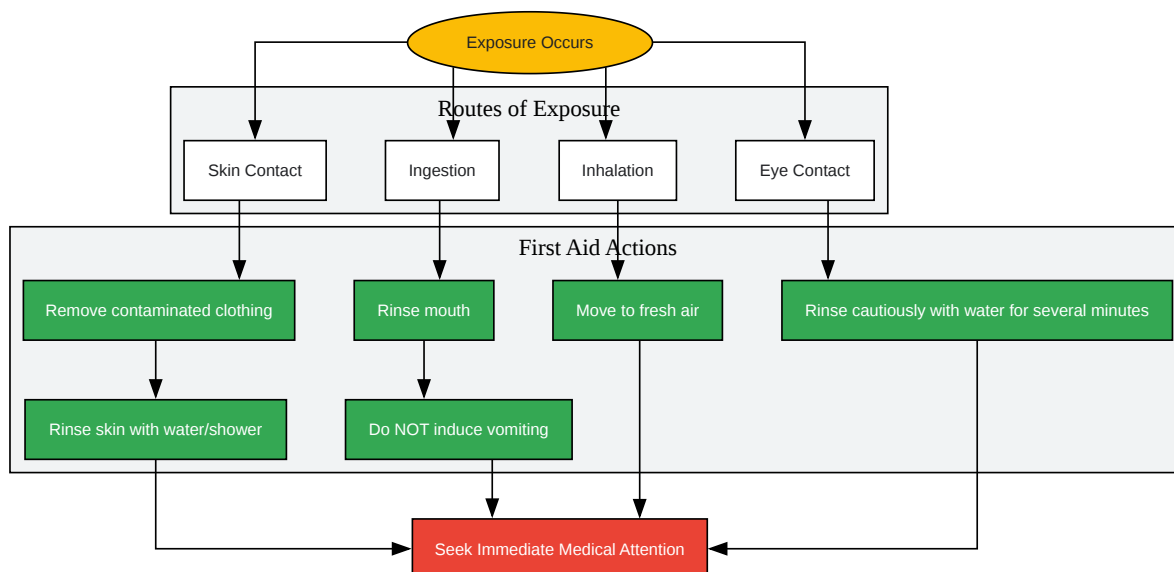
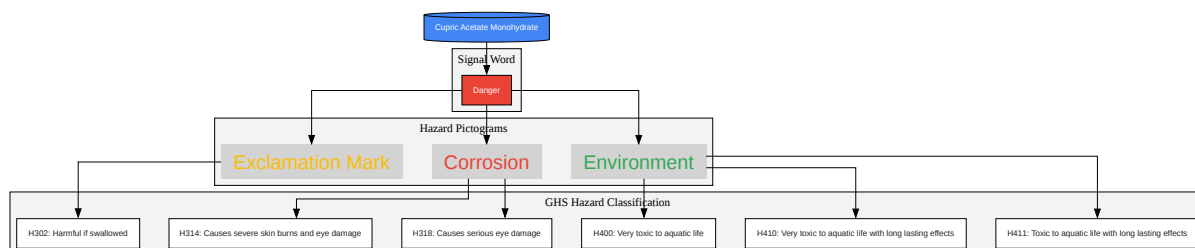
The potential for a substance to cause skin irritation or corrosion is evaluated using OECD Test Guideline 404.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

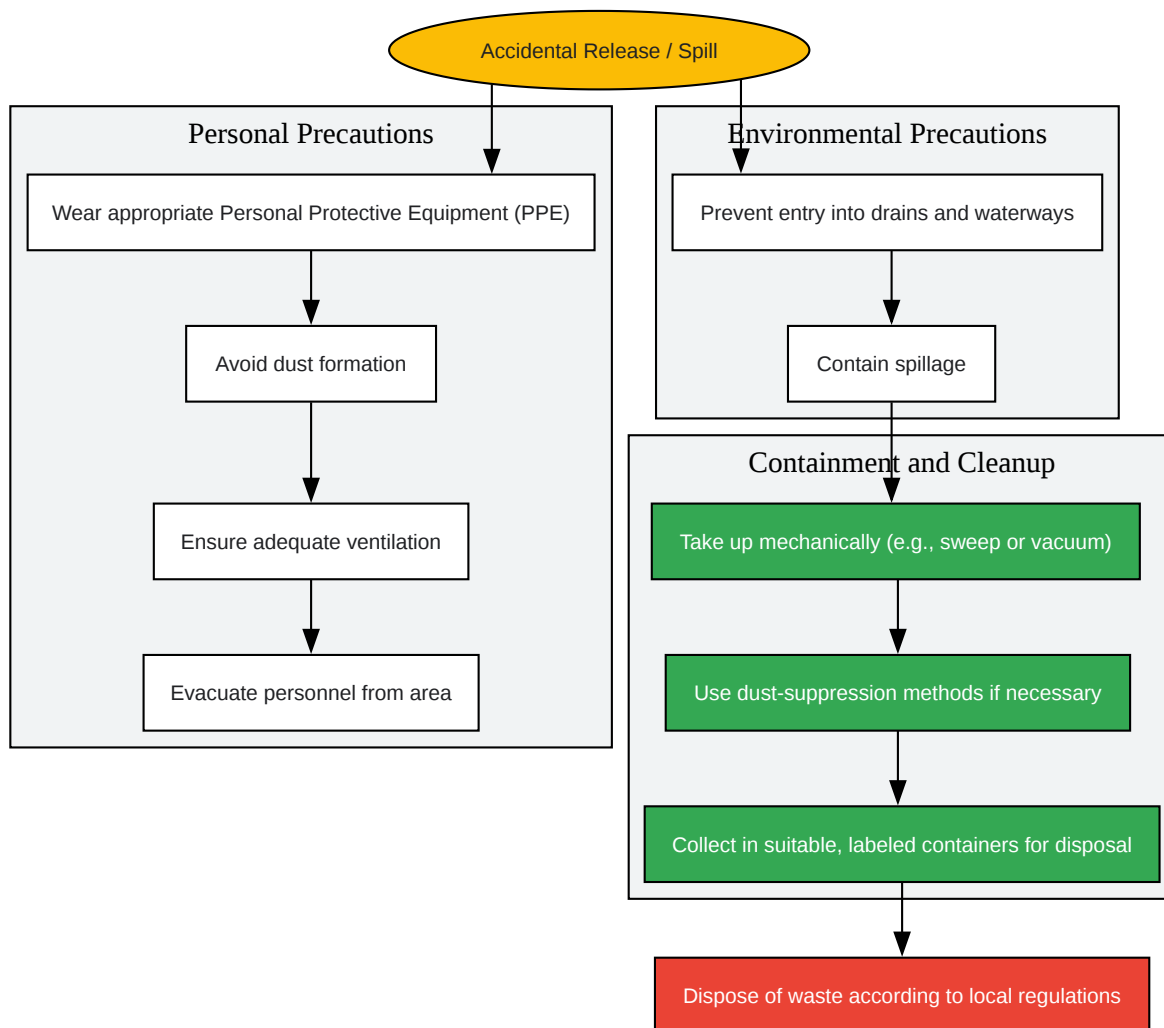
- Principle: The test substance is applied to a small patch of skin on an experimental animal (typically a rabbit) for a defined period.[\[27\]](#)

- Methodology: Similar to eye irritation testing, a weight-of-evidence approach is used, incorporating in vitro data where possible.[25] In the in vivo test, the substance is applied to the skin for up to 4 hours.[25] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific time points after patch removal (e.g., 60 minutes, 24, 48, and 72 hours).[27]
- Endpoint: The substance is classified as an irritant or corrosive based on the severity and persistence of the skin reactions.

Hazard Identification and Response Workflows

The following diagrams, generated using the DOT language, illustrate the logical workflows for hazard identification, first aid procedures, and accidental release measures for **cupric acetate monohydrate**, based on the information provided in the SDSs.





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